

# 2-Ethyl-6-methylphenol CAS number and properties

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## Compound of Interest

Compound Name: 2-Ethyl-6-methylphenol

Cat. No.: B167550

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## An In-depth Technical Guide to 2-Ethyl-6-methylphenol

This technical guide provides a comprehensive overview of **2-Ethyl-6-methylphenol**, a significant alkylphenol compound. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, relevant experimental protocols, and safety guidelines. This document has been compiled to serve as a vital resource for laboratory and research applications.

## Chemical Identity and Properties

**2-Ethyl-6-methylphenol**, also known as 6-Ethyl-o-cresol, is an aromatic organic compound. It has been identified as a component in the tumorigenic neutral subfraction of cigarette smoke condensate and is recognized for its insecticidal and bactericidal properties.<sup>[1][2][3][4]</sup>

Table 1: Chemical Identifiers for **2-Ethyl-6-methylphenol**

Identifier	Value
CAS Number	1687-64-5[5][6][7]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O[1][5][6][7]
Molecular Weight	136.19 g/mol [1][5][6][7][8]
IUPAC Name	2-ethyl-6-methylphenol
Synonyms	6-Ethyl-o-cresol, 6-Ethyl-ortho-cresol, Phenol, 2-ethyl-6-methyl-[5]
InChI Key	CIRRFACIWWQFQSS-UHFFFAOYSA-N
SMILES	<chem>OC1=C(C)C=CC=C1CC</chem> [7]

Table 2: Physicochemical Properties of **2-Ethyl-6-methylphenol**

Property	Value
Appearance	Light yellow to brown clear liquid or Orange liquid[6]
Purity	Commercially available at ≥97%, >98.0% (GC), and ≥99% (GC)[6][7]
Boiling Point	209.80 °C at 760 mmHg (estimated)[5], 94-100 °C at 15 mmHg[1][6], 214 °C (literature)[9]
Melting Point	-91 °C (literature)[9], 48.26 °C (estimated)[1]
Density	0.9809 g/cm <sup>3</sup> (estimated)[1]
Flash Point	90.70 °C (195.00 °F) - closed cup (estimated)[5]
Vapor Pressure	0.1 mmHg at 25 °C (estimated)[5]
Solubility	Soluble in DMSO (100 mg/mL)[2]

## Safety and Handling

**2-Ethyl-6-methylphenol** is classified as a hazardous substance and requires careful handling in a laboratory setting.

Table 3: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed.[10]H315: Causes skin irritation.[9]H319: Causes serious eye irritation.[9]H335: May cause respiratory irritation.[9]H410: Very toxic to aquatic life with long lasting effects.[10]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]P264: Wash skin thoroughly after handling.[10]P270: Do not eat, drink or smoke when using this product.[10]P273: Avoid release to the environment.[10]P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[10]P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]P405: Store locked up.[9]P501: Dispose of contents/container to an approved waste disposal plant.[10]

Proper personal protective equipment (PPE), including gloves and eye protection, should be used when handling this chemical.[9] Work should be conducted in a well-ventilated area or under a fume hood.[9]

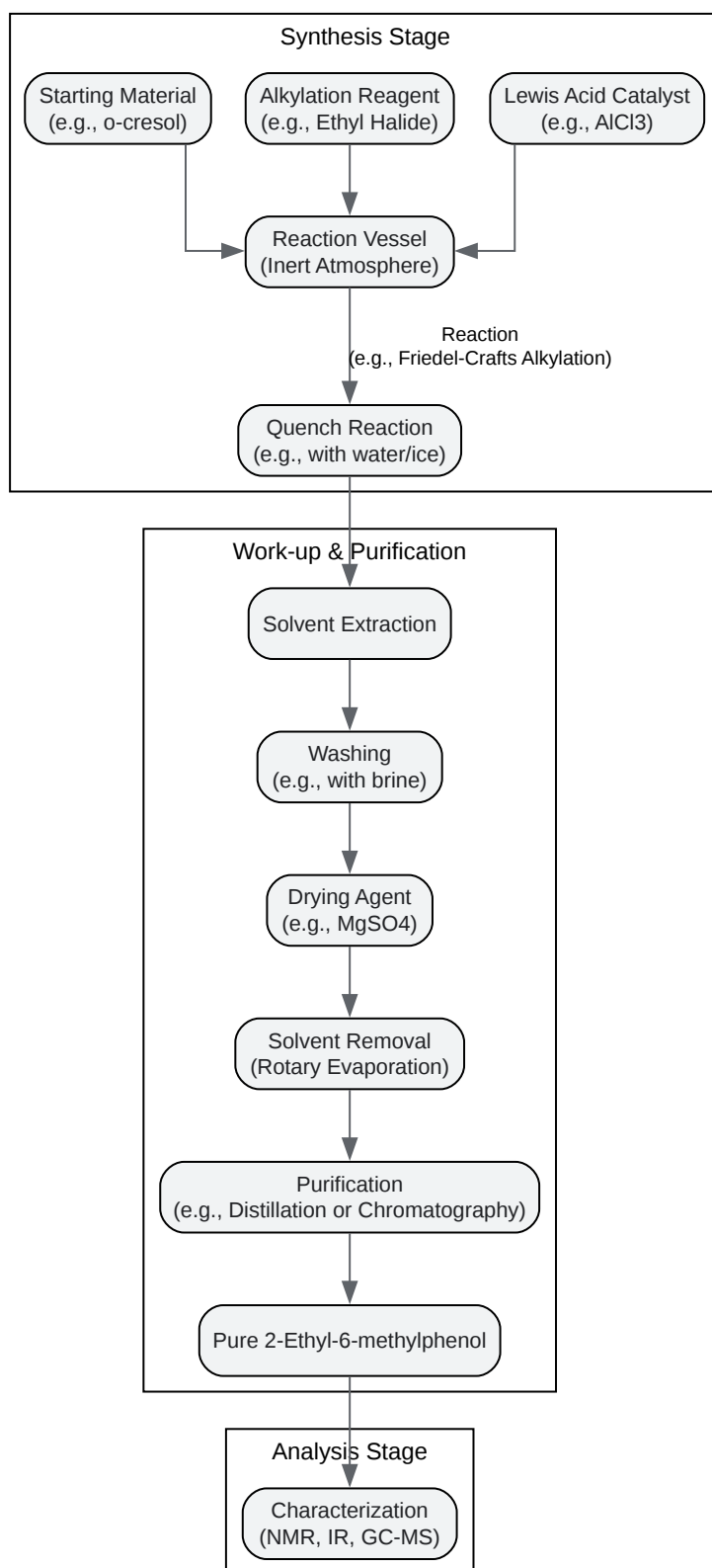
## Experimental Protocols

While specific synthesis protocols for **2-Ethyl-6-methylphenol** were not found in the provided search results, a general workflow for the synthesis of related phenolic compounds can be

inferred. Additionally, detailed protocols for the preparation of stock solutions for experimental use are available.

## General Synthetic Workflow for Alkylphenols

The synthesis of alkylphenols such as **2-Ethyl-6-methylphenol** can often be achieved through electrophilic aromatic substitution reactions on a precursor phenol (e.g., o-cresol). A generalized workflow is depicted below.



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Caption: A generalized workflow for the synthesis and purification of an alkylphenol.

## Stock Solution Preparation for In-Vivo/In-Vitro Studies

For biological experiments, preparing a clear and stable stock solution is critical. The following protocols have been established for **2-Ethyl-6-methylphenol**.<sup>[3]</sup> To enhance solubility, it is recommended to warm the solution to 37°C and use sonication.<sup>[2]</sup><sup>[3]</sup>

### Protocol 1: General Purpose Vehicle

- Add solvents sequentially to the solute.
- Use 10% DMSO by volume.
- Add 40% PEG300 by volume.
- Add 5% Tween-80 by volume.
- Complete to the final volume with 45% saline.
- This method yields a clear solution with a solubility of at least 2.5 mg/mL (18.36 mM).<sup>[3]</sup>

### Protocol 2: SBE-β-CD Vehicle

- Add solvents sequentially to the solute.
- Use 10% DMSO by volume.
- Complete to the final volume with 90% (20% SBE-β-CD in Saline).
- This method also results in a clear solution with a solubility of at least 2.5 mg/mL (18.36 mM).<sup>[3]</sup>

### Protocol 3: Oil-Based Vehicle

- Add solvents sequentially to the solute.
- Use 10% DMSO by volume.
- Complete to the final volume with 90% Corn Oil.

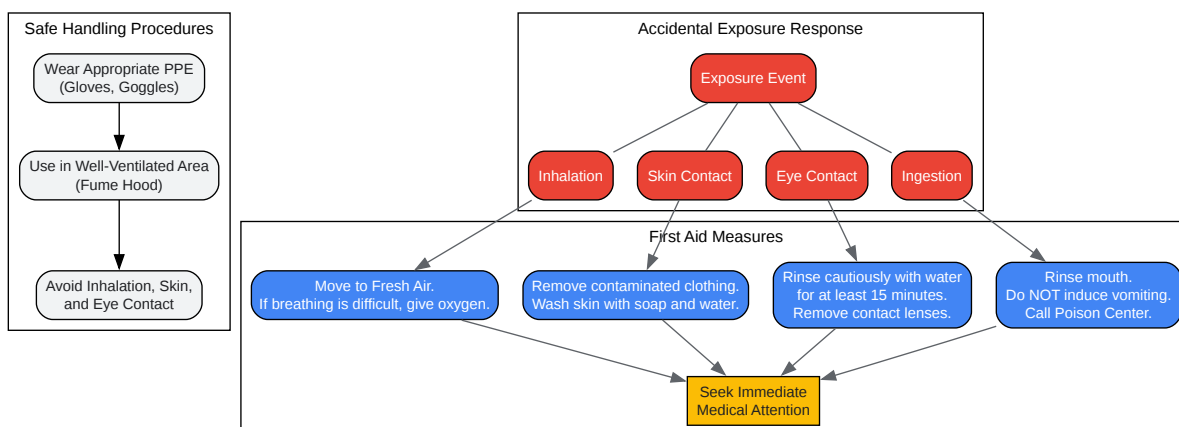
- This protocol provides a clear solution with a solubility of at least 2.5 mg/mL (18.36 mM).[3]

#### Storage of Stock Solutions:

- For long-term storage, aliquots should be stored at -80°C and used within 6 months.[2][3]
- For short-term storage, solutions can be kept at -20°C and should be used within 1 month.[2][3]
- It is advised to prepare working solutions for in-vivo experiments fresh on the day of use.[3]

## Logical Workflow for Safety and First Aid

The following diagram outlines the logical steps for handling and responding to accidental exposure to **2-Ethyl-6-methylphenol**, based on its safety data sheet.[9][10]



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Caption: A flowchart outlining safety precautions and first aid procedures.

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